

NSC 185058 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 185058

Cat. No.: B1680198

[Get Quote](#)

Technical Support Center: NSC 185058

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stock solution preparation of **NSC 185058**.

Frequently Asked Questions (FAQs)

Q1: What is **NSC 185058** and what is its mechanism of action?

NSC 185058 is an inhibitor of Autophagy-related 4B cysteine peptidase (ATG4B).[1][2][3] It functions by blocking the cleavage of LC3B-GST, a crucial step in the initiation of autophagy.[1][4] This inhibition of ATG4B leads to a reduction in LC3B lipidation and the subsequent formation of autophagic vacuoles.[1][5][6] Notably, **NSC 185058**'s effect on autophagy is direct and does not significantly impact the mTOR or PI3K signaling pathways.[1][4]

Q2: In which solvents is **NSC 185058** soluble?

NSC 185058 is a crystalline solid that is soluble in several organic solvents.[1][4] Commonly used solvents include DMSO, DMF, and ethanol.[1][4] It is important to note that the solubility can vary between these solvents.

Q3: What are the recommended storage conditions for **NSC 185058**?

For long-term storage, **NSC 185058** powder should be stored at -20°C, where it is stable for at least four years.^[4] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.^[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or phase separation during stock solution preparation.	The compound has not fully dissolved.	Gentle warming and/or sonication can be used to aid dissolution. ^[7] Ensure the solvent is of high purity and freshly opened, especially for hygroscopic solvents like DMSO. ^{[7][8]}
Inconsistent experimental results.	Improper storage or handling of stock solutions.	Aliquot stock solutions to minimize freeze-thaw cycles. ^[7] Always protect solutions from light. ^[7] Use freshly prepared solutions for optimal results, especially for in vivo studies. ^[8]
Low solubility observed in DMSO.	The DMSO may have absorbed moisture.	Use fresh, anhydrous DMSO as its hygroscopic nature can significantly impact the solubility of NSC 185058. ^{[7][8]}

Data Presentation

Solubility of NSC 185058

Solvent	Solubility	Reference
DMSO	≥ 125 mg/mL (580.67 mM)	[7][9]
DMSO	43 mg/mL (199.74 mM)	[8]
DMSO	30 mg/mL	[1][4]
DMF	30 mg/mL	[1][4]
Ethanol	2.5 mg/mL	[1][4]
Ethanol	21 mg/mL	[8]

Note: The observed solubility can vary between different batches and suppliers.

Stock Solution Preparation Table (for a desired concentration)

Desired Concentration	Volume of Solvent to add to:	
1 mg of NSC 185058	5 mg of NSC 185058	
1 mM	4.6453 mL	23.2266 mL
5 mM	0.9291 mL	4.6453 mL
10 mM	0.4645 mL	2.3227 mL

Calculations are based on a molecular weight of 215.27 g/mol .[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out 1 mg of **NSC 185058** powder.
- Add 464.53 μ L of fresh, anhydrous DMSO to the powder.

- Vortex or sonicate the solution until the solid is completely dissolved. Gentle warming can be applied if necessary.
- Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month), protected from light.^[7]

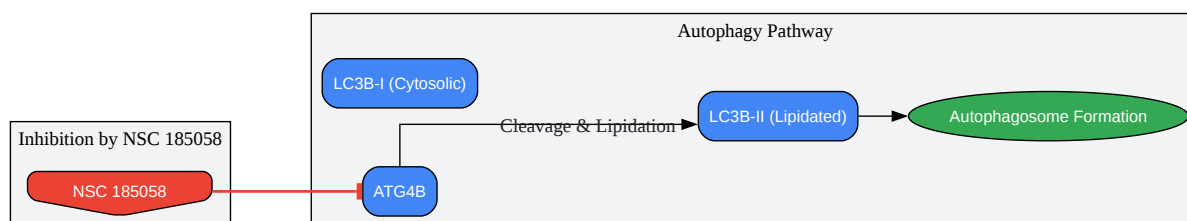
Protocol 2: Formulation for In Vivo Studies (Example)

For in vivo experiments, a common formulation involves a multi-component solvent system. An example protocol is as follows:

- Prepare a concentrated stock solution of **NSC 185058** in DMSO (e.g., 20.8 mg/mL).
- To prepare 1 mL of the final working solution, take 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is clear.
- Add 450 µL of saline to reach a final volume of 1 mL.^[7]

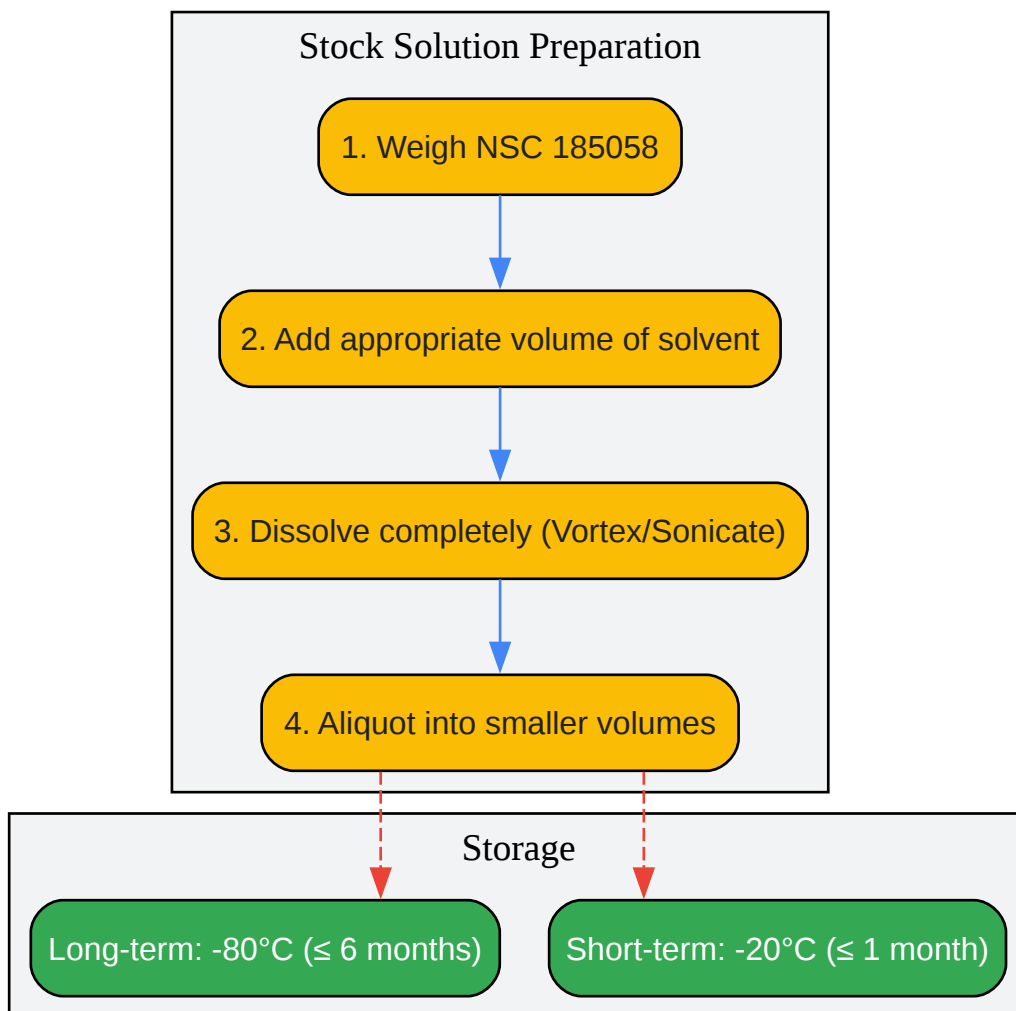
This protocol yields a clear solution with a concentration of ≥ 2.08 mg/mL (9.66 mM).^[7] It is recommended to use this solution immediately.

Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **NSC 185058** in the autophagy pathway.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **NSC 185058** stock solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. bocsci.com [bocsci.com]
- 3. medkoo.com [medkoo.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. A novel ATG4B antagonist inhibits autophagy and has a negative impact on osteosarcoma tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. selleckchem.com [selleckchem.com]
- 9. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [NSC 185058 solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680198#nsc-185058-solubility-and-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com